

1-Kestose: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 1-Kestose
CAS No.: 12505-31-6
Cat. No.: B7803635

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An In-depth Examination of a Prebiotic Trisaccharide

Introduction

1-Kestose is a naturally occurring trisaccharide and the simplest member of the inulin-type fructooligosaccharides (FOS). It is composed of a sucrose molecule with an additional fructose unit attached via a $\beta(2 \rightarrow 1)$ glycosidic bond.^[1] As a non-digestible oligosaccharide, **1-kestose** has garnered significant attention for its prebiotic properties, selectively stimulating the growth of beneficial gut microbiota and contributing to host health. This technical guide provides a comprehensive overview of **1-kestose**, including its fundamental properties, analytical methodologies, and its role in modulating key biological pathways.

Core Properties of 1-Kestose

1-Kestose is a white, crystalline powder with a sweet taste and low caloric value.^[2] Its basic physicochemical properties are summarized in the table below.

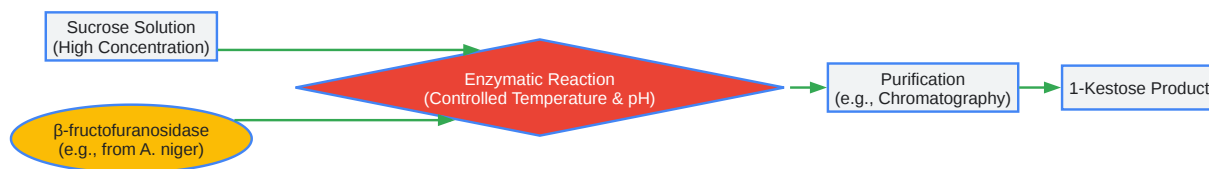
Property	Value	References
Chemical Formula	C ₁₈ H ₃₂ O ₁₆	[3][4]
Molecular Weight	504.44 g/mol	[3][4][5]
Melting Point	198-200 °C	[6]
Solubility	Soluble in water, methanol, ethanol, and DMSO.	[5][6]
Specific Rotation (α)	+28° to +32° (c=5, H ₂ O)	[6]
Appearance	White crystalline powder	[6]

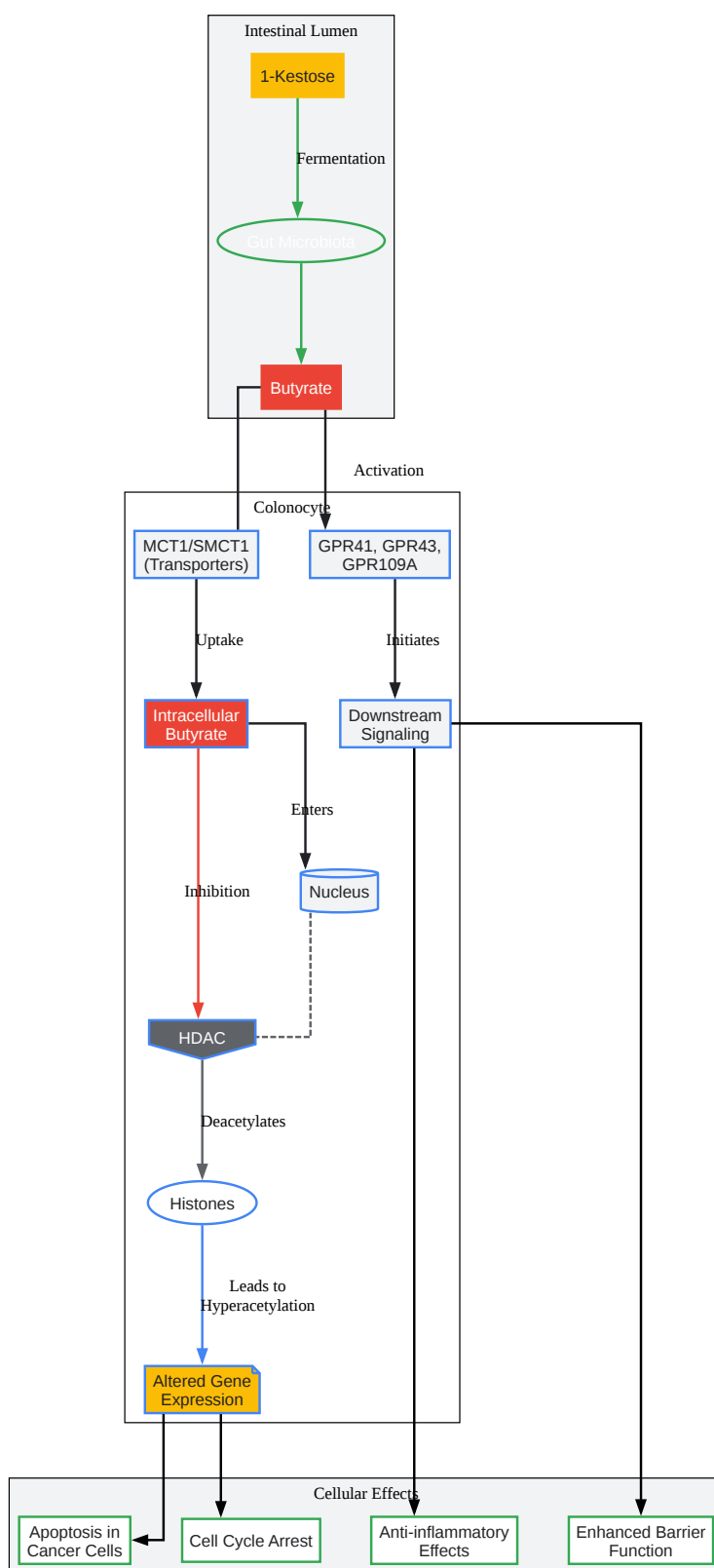
Natural Occurrence and Synthesis

1-Kestose is found in various plants, including onions, asparagus, wheat, and bananas.[1][7] It is also a side product of sugar beet raffination.[3] Industrially, **1-kestose** is primarily produced through the enzymatic transfructosylation of sucrose.[1] This process typically utilizes β-fructofuranosidase from microorganisms like *Aspergillus niger*. [1]

Enzymatic Synthesis Workflow

The enzymatic synthesis of **1-kestose** from sucrose is a controlled process that leverages the transfructosylating activity of specific enzymes. The general workflow is depicted below.





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